

Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate

CAS number and chemical structure

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Compound of Interest

Compound Name: Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate

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Technical Guide: Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details its chemical identity, structural information, and a method for its synthesis.

Chemical Identity and Structure

Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate is a derivative of piperidine, featuring a pyridin-4-yl group attached to the piperidine nitrogen and an ethyl carboxylate group at the 4-position. While a specific CAS number for the free base is not readily available in public databases, its dihydrochloride salt is recognized as a chemical entity.

Chemical Structure:

The chemical structure consists of a central piperidine ring substituted at the 1-position with a pyridin-4-yl moiety and at the 4-position with an ethyl ester group.

(A visual representation of the chemical structure is described above. Due to current limitations, a 2D chemical structure image cannot be generated here. Please refer to chemical drawing software for a visual depiction based on the name.)

Physicochemical Data

Quantitative data for **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate** is not widely reported. The following table summarizes the calculated molecular properties and data for a key precursor.

Property	Value	Notes and References
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂	Calculated
Molecular Weight	234.30 g/mol	Calculated
CAS Number	Not readily available for free base	The dihydrochloride salt is known[1].

For comparison, the key starting material, Ethyl 4-piperidinecarboxylate (also known as ethyl isonipecotate), has the following properties:

Property	Value	References
CAS Number	1126-09-6	[2]
Molecular Formula	C ₈ H ₁₅ NO ₂	[2]
Molecular Weight	157.21 g/mol	[2]
Boiling Point	204 °C	[3]
Density	1.02 g/mL at 25 °C	[3]

Synthesis

The synthesis of **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate** can be achieved via a nucleophilic aromatic substitution reaction. A plausible synthetic route is inferred from the

preparation of its carboxylic acid precursor, 1-(pyridin-4-yl)piperidine-4-carboxylic acid^[4]. This involves the reaction of a halo-pyridine with ethyl 4-piperidinecarboxylate.

Experimental Protocol: Synthesis of 1-(Pyridin-4-yl)piperidine-4-carboxylic Acid

This protocol describes the synthesis of the carboxylic acid precursor, which can be subsequently esterified to yield the target compound. The direct synthesis of the ethyl ester would follow a similar procedure.

Reactants:

- 4-Chloropyridine hydrochloride
- Ethyl isonipecotate (Ethyl 4-piperidinecarboxylate)
- Triethylamine
- Ethanol
- Water

Procedure:^[4]

- Dissolve 4-Chloropyridine hydrochloride (9.55 g) and triethylamine (26.0 ml) in a mixture of ethanol (10 ml) and water (30 ml).
- To this solution, add ethyl isonipecotate (10.00 g).
- Heat the reaction mixture in a sealed tube at 150°C for 96 hours.
- After cooling, add ethanol to the reaction solution and remove any insoluble materials by filtration.
- Concentrate the filtrate under reduced pressure.
- Suspend the resulting residue in chloroform and collect the precipitate by filtration.

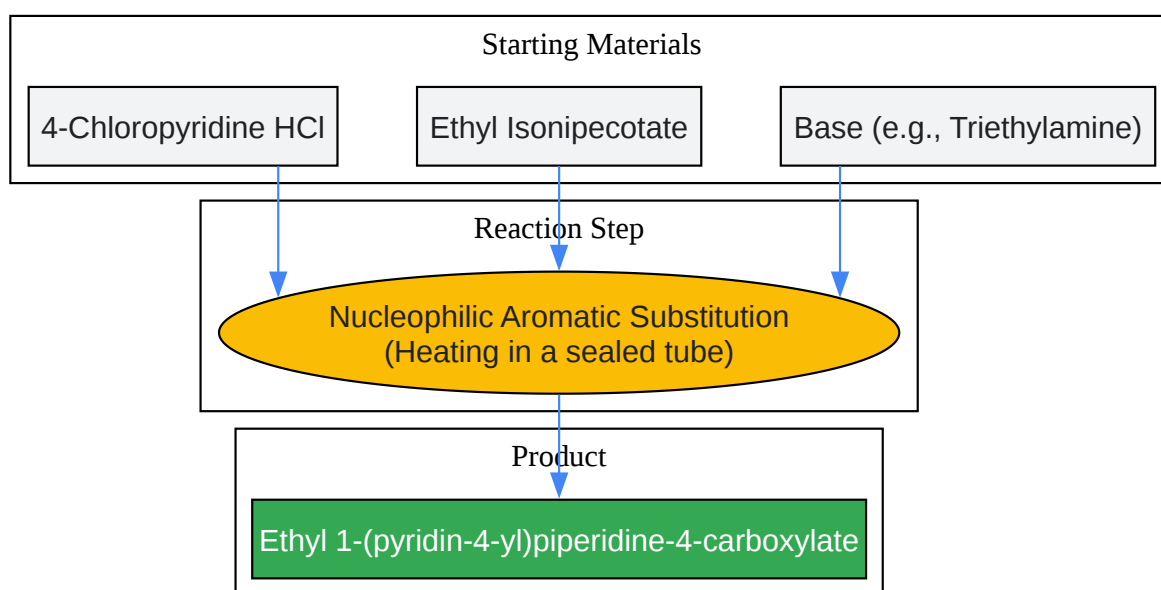
- Recrystallize the product from a water-N,N-dimethylformamide mixture to yield 1-(pyridin-4-yl)piperidine-4-carboxylic acid.

To obtain the target compound, **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate**, this carboxylic acid would then undergo esterification with ethanol in the presence of an acid catalyst.

Alternatively, the initial reaction could be performed under anhydrous conditions to favor the direct formation of the ethyl ester.

Logical Workflow for Synthesis

The synthesis can be visualized as a two-step logical process, starting from the key reactants.



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Caption: Synthetic workflow for **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate**.

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References

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